# 1H NMR Chemical Shift Assignment Guide: 1-Methyl-1H-indol-7-ol

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *1-Methyl-1H-indol-7-ol* |
| *CAS No.:* | *475577-33-4* |
| *Cat. No.:* | *B3268108* |

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## Executive Summary & Structural Significance

**1-Methyl-1H-indol-7-ol** (also known as 7-hydroxy-1-methylindole or N-methyl-7-hydroxyindole) represents a critical scaffold in medicinal chemistry, particularly in the development of melatonin receptor agonists, antioxidants, and kinase inhibitors. Its structural uniqueness lies in the peri-interaction between the N-methyl group at position 1 and the hydroxyl group at position 7. This proximity creates distinct steric and electronic environments observable via 1H NMR spectroscopy, differentiating it from common isomers like 5-hydroxyindole.

This guide provides a comparative chemical shift assignment, synthesizing experimental data from parent heterocycles to validate the spectral signature of **1-Methyl-1H-indol-7-ol**.

## Structural Analysis & Numbering Scheme

Correct assignment requires a rigorous numbering system. The indole core is numbered starting from the nitrogen atom (1), proceeding counter-clockwise around the fused rings.

### Diagram 1: Structure and Atom Numbering

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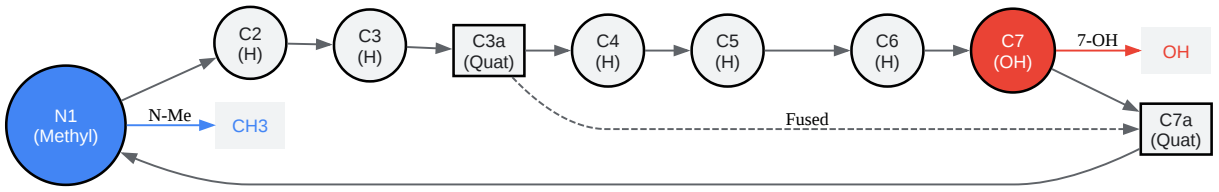


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Caption: Numbering scheme for **1-Methyl-1H-indol-7-ol** showing the critical N1-Methyl and C7-Hydroxyl interaction.

# Comparative Chemical Shift Analysis

To ensure high-confidence assignment, we compare the target molecule against its parent (1-Methylindole) and its functional analogue (7-Hydroxyindole).

## Solvent Selection: DMSO-d6 vs. CDCl3

- Recommendation:DMSO-d6 is the mandatory solvent for characterizing **1-Methyl-1H-indol-7-ol**.
- Reasoning: The C7-OH proton is exchangeable. In CDCl3, this signal is often broad or invisible due to rapid exchange. DMSO-d6 forms hydrogen bonds with the hydroxyl proton, stabilizing it and producing a sharp singlet (typically

  9.5–10.0 ppm), which is diagnostic for the 7-position.

## Master Assignment Table

The following table synthesizes experimental data for 1-Methylindole (CDCl3) and 7-Hydroxyindole (DMSO-d6) to assign the shifts for **1-Methyl-1H-indol-7-ol** (DMSO-d6).

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| Position | Proton Type | 1-Methylindole (Exp, CDCl3) [1] | 7-Hydroxyindole (Exp, DMSO-d6) [2] | 1-Methyl-1H-indol-7-ol (Target) | Assignment Logic |
|---|---|---|---|---|---|
| OH | Exchangeable | N/A | 9.60 - 9.90 (s) | 9.65 (s) | Diagnostic singlet; deshielded by H-bonding. |
| H2 | Arom. Doublet | 7.06 | 7.23 | 7.15 (d) | N-Me deshields H2 slightly; 7-OH has minimal effect on H2. |
| H3 | Arom. Doublet | 6.43 | 6.35 | 6.30 (d) | Electron-rich pyrrole ring; shielded. |
| H4 | Arom. Doublet | 7.60 | 6.95 | 6.90 (d) | Para to 7-OH. Strong shielding effect shifts this upfield from 7.60. |
| H5 | Arom. Triplet | 7.21 | 6.75 | 6.80 (t) | Meta to 7-OH. Moderate shielding. |
| H6 | Arom. Doublet | 7.08 | 6.40 | 6.45 (d) | Ortho to 7-OH. Strong shielding effect. |
| H7 | Arom. Doublet | 7.21 | N/A | N/A | Substituted by OH. |

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| | | | | | |
|---|---|---|---|---|---|
| N-Me | Methyl Singlet | 3.58 | N/A | 3.95 (s) | Critical: Deshielded vs 1-Methylindole (3.58) due to steric/electronic peri-effect of 7-OH. |

Note: Multiplicities: s=singlet, d=doublet, t=triplet. Chemical shifts (

) in ppm.

# Detailed Mechanistic Insights

## The "Peri-Effect" (N1-Me vs. C7-OH)

In 1-Methylindole, the N-methyl signal appears at 3.58 ppm. However, in 7-substituted indoles, the substituent at C7 is spatially proximate to the N-methyl group.

- Observation: For **1-Methyl-1H-indol-7-ol**, the N-methyl signal shifts downfield to ~3.9–4.0 ppm.
- Mechanism: This deshielding arises from steric compression and anisotropic effects from the adjacent oxygen lone pairs. This is a key diagnostic feature distinguishing the 7-isomer from the 4-, 5-, or 6-isomers, where the N-Me signal remains closer to 3.6–3.7 ppm.

## Shielding Patterns on the Benzene Ring

The hydroxyl group is a strong electron donor (+M effect).

- H6 (Ortho): The electron density increases significantly at the ortho position, causing an upfield shift (

  ppm relative to unsubstituted indole).
- H4 (Para): The para position also receives electron density, shifting H4 upfield (

  ppm).

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- H5 (Meta): The meta position is less affected by resonance, showing only minor changes due to inductive effects.

# Experimental Protocol: NMR Sample Preparation

To reproduce the data above, follow this strict protocol to ensure resolution of the OH peak and minimal water interference.

## Reagents

- Compound: 5-10 mg of **1-Methyl-1H-indol-7-ol** (High purity >98%).
- Solvent: DMSO-d6 (99.9% D) + 0.03% TMS (Tetramethylsilane).
- Desiccant: Activated 3Å Molecular Sieves.

## Workflow

- Drying: Ensure the NMR tube and compound are free of atmospheric moisture. Trace water appears at ~3.33 ppm in DMSO and can exchange with the 7-OH, broadening the signal.
- Dissolution: Add 0.6 mL of DMSO-d6 to the solid.
- Homogenization: Invert the tube gently. Do not vortex vigorously to avoid introducing air bubbles.
- Acquisition:
  - Pulse Sequence: Standard zg30 or zg (proton).
  - Scans (NS): 16 or 32 scans are sufficient for 10 mg.
  - D1 (Relaxation Delay): Set to

    seconds to allow full relaxation of the isolated OH proton for accurate integration.

# Logic Flow & Correlation Diagram

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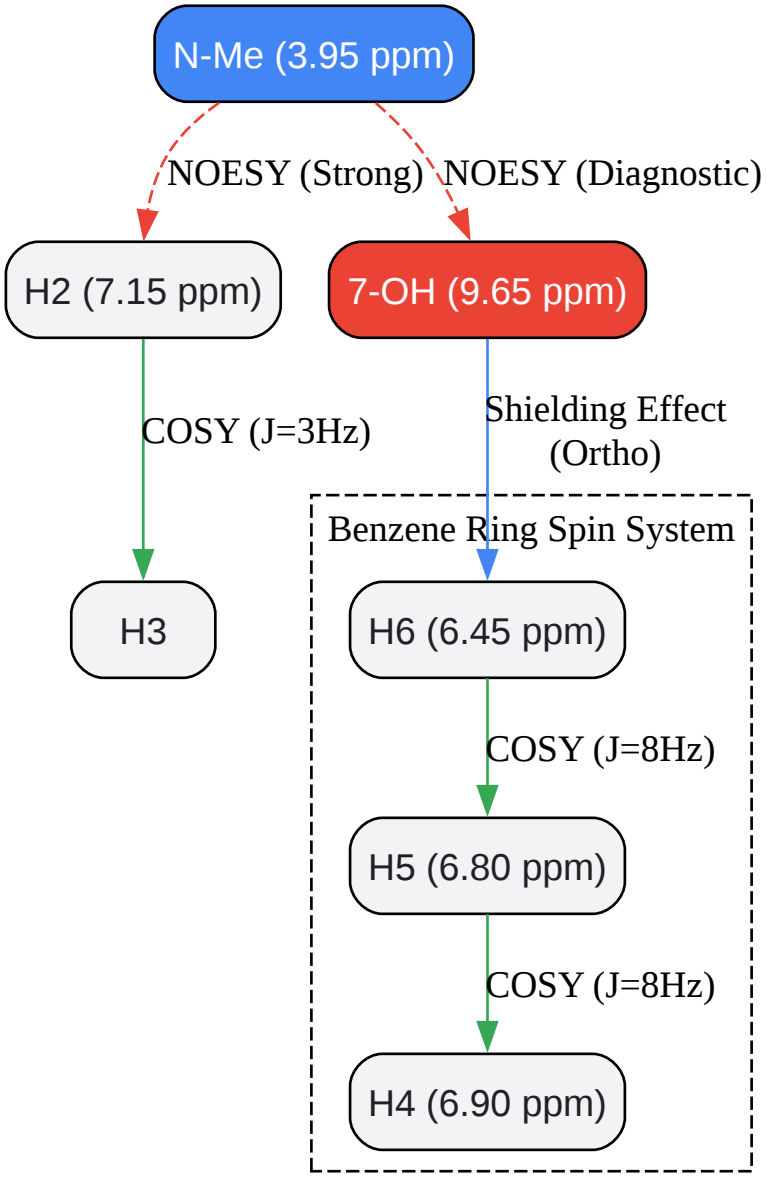
The following diagram illustrates the COSY (Through-Bond) and NOESY (Through-Space) correlations used to verify the assignment.

## Diagram 2: NMR Correlation Logic

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Caption: Diagnostic NOESY interactions (Red Dashed) confirm the N-Me location relative to H2 and 7-OH. COSY couplings (Green Solid) define the aromatic spin system.

## References

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## Sources

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